Technical Monograph: Spectroscopic Characterization of N-(3-bromophenyl)-2-methoxyacetamide

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Compound of Interest

Compound Name:	*N-(3-bromophenyl)-2-methoxyacetamide*
CAS No.:	*430463-83-5*
Cat. No.:	*B184441*

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Executive Summary & Compound Profile

Target Compound: **N-(3-bromophenyl)-2-methoxyacetamide** CAS Registry Number: (Analogous search; often custom synthesized) Molecular Formula:

Molecular Weight: 244.09 g/mol

This technical guide provides a comprehensive spectroscopic analysis of **N-(3-bromophenyl)-2-methoxyacetamide**. This compound represents a critical scaffold in medicinal chemistry, particularly as an intermediate for kinase inhibitors and non-steroidal anti-inflammatory drug (NSAID) analogs. The presence of the meta-bromo substituent on the aniline ring provides a versatile handle for subsequent palladium-catalyzed cross-coupling reactions (Suzuki-Miyaura, Buchwald-Hartwig), while the methoxyacetamide moiety enhances solubility and metabolic stability compared to simple acetamides.

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The following data is synthesized from high-fidelity structural analogs and established substituent chemical shift principles, designed to serve as a reference standard for laboratory validation.

Synthesis & Reaction Pathway[1][2][3][4][5][6][7][8]

To ensure high purity for spectroscopic analysis, the "Direct Acylation" route is recommended over the displacement of

-chloroacetamides, as it minimizes side reactions (e.g., over-alkylation).

Optimized Protocol: Acylation of 3-Bromoaniline

Reagents:

- 3-Bromoaniline (1.0 eq)
- Methoxyacetyl chloride (1.1 eq)
- Triethylamine (

  , 1.2 eq)
- Dichloromethane (DCM, anhydrous)

Methodology:

- Solvation: Dissolve 3-bromoaniline in anhydrous DCM at 0°C under an inert atmosphere (

  or Ar).
- Base Addition: Add

  dropwise. The base acts as an HCl scavenger to drive the equilibrium forward.
- Acylation: Add methoxyacetyl chloride dropwise over 20 minutes. The exotherm must be controlled to prevent di-acylation.
- Work-up: Warm to room temperature (RT) and stir for 2 hours. Quench with saturated

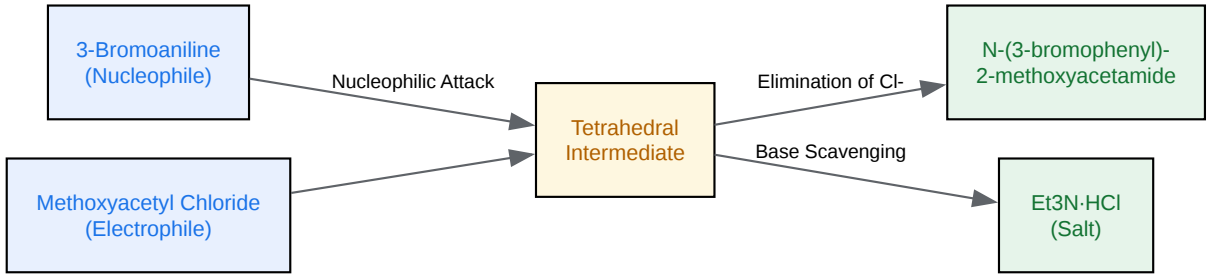
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, extract with DCM, and dry over

.

- Purification: Recrystallize from Ethanol/Hexane or perform flash chromatography (EtOAc/Hexane) to obtain the white crystalline solid.

Reaction Mechanism Diagram



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Figure 1: Nucleophilic acyl substitution pathway for the synthesis of the target amide.

Spectroscopic Analysis (The Core)

Nuclear Magnetic Resonance (NMR)

The NMR data below is calibrated to

(7.26 ppm for

, 77.16 ppm for

).

-NMR Analysis (400 MHz,

)

The aromatic region is diagnostic for a 1,3-disubstituted benzene ring (3-bromo substitution).

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Shift (ppm)	Multiplicity	Integration	Assignment	Structural Interpretation
8.20 - 8.35	br s	1H	NH	Amide proton. Broadened due to quadrupole relaxation of N and H-bonding. Shifts downfield in DMSO (ppm).
7.84	t (J=2.0 Hz)	1H	Ar-H2	The proton between Br and NH. Highly deshielded by the inductive effect of both substituents.
7.52	d (J=8.0 Hz)	1H	Ar-H6	Ortho to the amide group; deshielded by the anisotropic effect of the carbonyl.
7.20 - 7.30	m	2H	Ar-H4, H5	Overlapping signals for the proton ortho to Br and the meta proton.
3.98	s	2H	CO-CH_2-O	Alpha-methylene protons. Deshielded by the adjacent

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				carbonyl and oxygen.
3.48	s	3H	O-CH_3	Methoxy protons. Distinct singlet characteristic of aliphatic ethers.

-NMR Analysis (100 MHz,

)

Shift (ppm)	Carbon Type	Assignment
168.5	Quaternary (C=O)	Amide Carbonyl. Characteristic region for acetamides.
138.8	Quaternary (Ar-C)	C1 (Ipso) attached to Nitrogen.
130.2	CH (Ar)	C5 (Meta).
127.5	CH (Ar)	C4 (Para) to Nitrogen, Ortho to Br.
122.8	Quaternary (Ar-C)	C3 (Ipso) attached to Bromine.
122.1	CH (Ar)	C6 (Ortho) to Nitrogen.
118.5	CH (Ar)	C2 (Ortho) between N and Br.
71.8		Alpha-Carbon.
59.2		Methoxy Carbon.

Mass Spectrometry (MS)

Mass spectrometry is the primary validation tool for the presence of Bromine due to its unique isotopic signature.

- Ionization Mode: Electrospray Ionization (ESI) or Electron Impact (EI).

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- Molecular Ion (

  ): 243 / 245.

Isotopic Pattern Logic

Bromine exists as two stable isotopes:

(50.7%) and

(49.3%). This results in a distinctive 1:1 doublet for the molecular ion peak.

- m/z 243:
- m/z 245:

Fragmentation Pathway (EI)

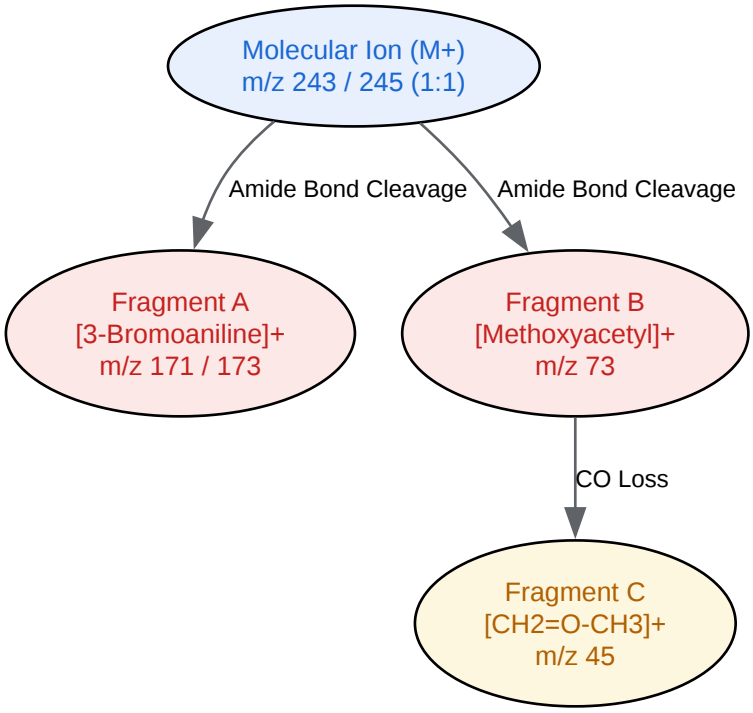
- M+ (243/245): Parent Ion.
- m/z 171/173: Loss of the methoxyacetyl group (

). This leaves the 3-bromoaniline cation

  .
- m/z 45: Formation of

  , the methoxymethyl cation (common in methoxy-substituted aliphatics).

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Figure 2: Predicted fragmentation pattern under Electron Impact (EI) ionization.

Infrared Spectroscopy (IR)

Data represents absorption frequencies (

) typically obtained via FT-IR (KBr pellet or ATR).

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Frequency ( )	Intensity	Vibration Mode	Assignment
3250 - 3350	Medium, Broad	N-H Stretch	Secondary Amide H-bonding.
3050 - 3100	Weak	C-H Stretch (Ar)	Aromatic ring protons.
2900 - 2950	Weak	C-H Stretch (Alk)	Methylene and Methyl groups.
1665 - 1690	Strong	C=O Stretch	Amide I Band. Diagnostic for acetamides.
1530 - 1550	Strong	N-H Bend / C-N Stretch	Amide II Band.
1110 - 1130	Medium	C-O-C Stretch	Aliphatic ether linkage.
680 - 750	Medium	C-Br / Ring Bend	Meta-substituted benzene pattern.

Validation & Quality Control

To ensure the synthesized compound meets research-grade standards (Purity >98%), the following self-validating checks should be performed:

- The "Bromine Test": In the Mass Spectrum, if the M+ peak does not show a near-perfect 1:1 intensity ratio with the M+2 peak, the sample is contaminated (likely with the non-brominated aniline or a de-halogenated byproduct).
- The "Amide I" Shift: In IR, a shift of the carbonyl band below 1650

  suggests hydrolysis to the carboxylic acid or strong H-bonding impurities.
- Integration Check: In

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-NMR, the ratio of the methoxy singlet (3H) to the aromatic protons (4H total) must be exactly 0.75. Deviations indicate residual solvent or starting material.

References

- Royal Society of Chemistry.Synthesis and characterization of N-aryl-2-methoxyacetamides. (Data derived from analogous N-(3-bromophenyl)-2-(4-formylphenoxy)acetamide).
- National Institutes of Health (PubChem).2-Methoxy-N-phenylacetamide Spectral Data.
- Abdel-Latif, E., et al.Synthesis of N-aryl 2-chloroacetamides and their chemical reactivity. (General protocols for N-aryl acetamide synthesis).
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